

Executive Summary & Scientific Context

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Compound of Interest

Compound Name: *D-Xylulose*

CAS No.: 5962-29-8

Cat. No.: B1683430

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As researchers, we often categorize reagents into binary "hazardous" vs. "non-hazardous" boxes. **D-Xylulose** (CAS: 551-84-8) presents a specific challenge: while chemically benign (non-toxic, non-corrosive), it is a potent biological substrate.

The Trap: Treating **D-Xylulose** solely as "sugar water" leads to operational negligence. Improper disposal of ketopentoses into laboratory drainage systems spikes Biological Oxygen Demand (BOD). High BOD loads can trigger municipal fines, promote rapid bacterial biofilm growth in P-traps (leading to plumbing blockages), and violate local wastewater permits.

This guide provides a self-validating disposal protocol that balances regulatory compliance (RCRA/EPA) with practical laboratory hygiene.

Chemical Profile & Hazard Assessment

Before initiating disposal, verify the material against the following profile to ensure no cross-contamination has altered its hazard class.

Parameter	Specification	Operational Implication
Chemical Name	D-Xylulose (D-threo-2-Pentulose)	Ketose sugar; distinct from D-Xylose.[1]
CAS Number	551-84-8	Use for waste manifest verification.
RCRA Status	Non-Hazardous	Not P-listed or U-listed (40 CFR § 261.33).
GHS Classification	Not Classified	No specific hazard pictograms required.[2][3][4][5][6][7]
Solubility	Highly Water Soluble	Readily mobilizes in drainage systems (High BOD risk).
Stability	Hygroscopic / Heat Sensitive	May degrade/caramelize if autoclaved dry.

Disposal Decision Logic (The "BOD" Protocol)

Do not default to the sink. Use the Concentration-Contamination Matrix below to determine the correct waste stream.

Scenario A: Trace Residues & Dilute Buffers (< 1% w/v)

Context: Enzymatic assays, metabolic screens, or washed glassware.

- Mechanism: At low concentrations, the environmental load is negligible.
- Action: Sanitary Sewer Disposal (Sink).
- Condition: Must be flushed with 100x excess water to prevent stagnation in the trap, which fuels fungal/bacterial blooms.

Scenario B: Bulk Stock or Expired Reagents (> 1% w/v)

Context: Old stock solutions, failed synthesis batches.

- Mechanism: High organic load depletes dissolved oxygen in wastewater treatment.
- Action: Chemical Waste Stream (Non-Hazardous Organic).
- Labeling: "Non-Regulated Chemical Waste - High BOD Organic Sugar."

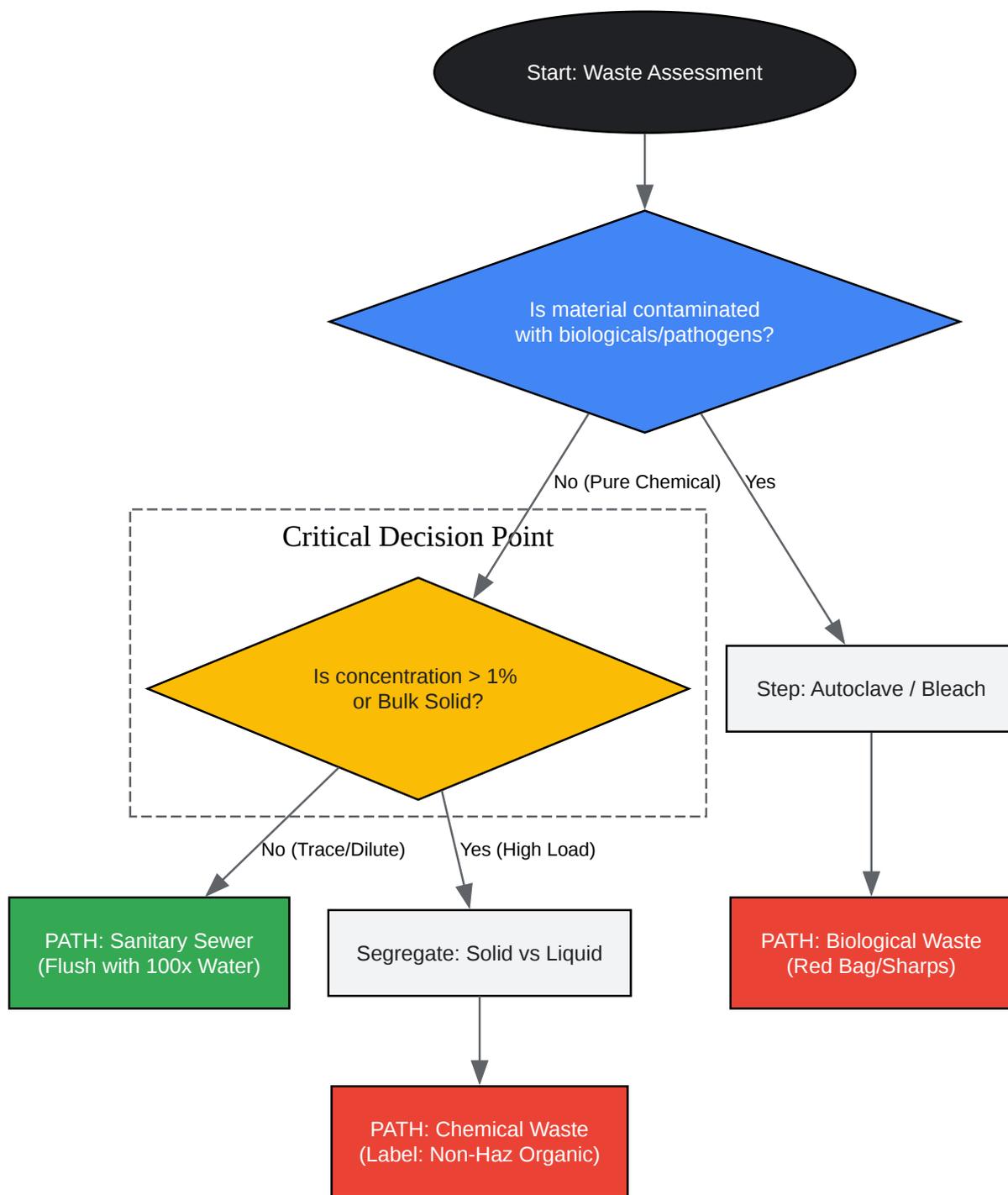
Scenario C: Biologically Contaminated

Context: Cell culture media containing **D-Xylulose**.

- Mechanism: The sugar acts as a growth medium for pathogens.
- Action: Biological Waste Stream.
- Protocol: Autoclave or chemical disinfection (10% bleach) prior to disposal.

Visual Workflow: Disposal Decision Tree

The following logic gate ensures compliance with both EPA guidelines and Good Laboratory Practice (GLP).



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Figure 1: Logic flow for determining the correct waste stream based on biological contamination and organic load concentration.

Detailed Operational Protocols

Protocol 1: Liquid Chemical Waste Pickup (Bulk/Stock)

Use this for expired stock solutions (>10 mL) or pure solids.

- Container Selection: Use a High-Density Polyethylene (HDPE) carboy or the original glass reagent bottle.
- Segregation: Do not mix with oxidizing agents (e.g., Nitric Acid, Peroxides). Sugars + Oxidizers = Exothermic Reaction (Fire/Explosion Risk).
- Labeling:
 - Constituents: 90-100% Water, 0-10% **D-Xylulose**.
 - Hazard Checkbox: Mark "Non-Hazardous."
 - Note: Add "High BOD" to the remarks section to aid the treatment facility.
- Storage: Cap tightly. Store at room temperature away from direct heat until pickup.

Protocol 2: Sanitary Sewer Disposal (Trace Only)

Use this only for dilute buffers or rinsing residue.

- Validation: Confirm your facility permits drain disposal of dilute organic solutions (consult your EHS officer).
- Pre-Flush: Run tap water for 30 seconds.
- Disposal: Pour the dilute **D-Xylulose** solution slowly into the drain.
- Post-Flush (Critical): Flush with water for at least 2 minutes.
 - Why? **D-Xylulose** is sticky. If it settles in the P-trap, it becomes a breeding ground for *Serratia marcescens* (pink slime) and drain flies.

Protocol 3: Spill Response (Solid/Powder)

D-Xylulose is hygroscopic; spilled powder will quickly become a sticky syrup.

- PPE: Standard Nitrile gloves and safety glasses.
- Containment: Do not use wet paper towels initially (this spreads the syrup).
- Removal: Sweep up dry powder with a brush and dustpan. Place in solid chemical waste.[8]
- Cleaning: Wipe the surface with warm water followed by 70% Ethanol to remove sticky residue.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 106064, **D-Xylulose**. PubChem. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). "Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions." Code of Federal Regulations, 40 CFR Part 261. [\[Link\]](#)[9]
- American Chemical Society (ACS). "Laboratory Waste Management: A Guide for Researchers." ACS Center for Lab Safety. [\[Link\]](#)

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